

# An In-depth Technical Guide to the Petalosa Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Petalosa*

Cat. No.: *B1246831*

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This technical guide provides a comprehensive overview of the **Petalosa** compound, a novel carbohydrate with demonstrated hypoglycemic properties. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Compound Identification

**Petalosa** is a unique carbohydrate, classified as an ulopyranose. It was first isolated from the roots and rhizomes of the plant *Psacalium peltatum*. While a specific CAS Registry Number for **Petalosa** has not been identified in public databases, its chemical identity is well-defined by several other standard identifiers.

Table 1: Identifiers for the **Petalosa** Compound

| Identifier        | Value   |
|-------------------|---|
| PubChem CID       | 11529514  |
| Molecular Formula | C10H18O10   |
| IUPAC Name        | (2R,3S,4S,4aR,6S,7R,8R,8aS)-2,6-bis(hydroxymethyl)-2,3,4,6,7,8-hexahydropyrano[3,2-b]pyran-3,4,4a,7,8,8a-hexol          |
| InChI             | InChI=1S/C10H18O10/c11-1-3-5(13)7(15)10(18)9(17,19-3)8(16)6(14)4(2-12)20-10/h3-8,11-18H,1-2H2/t3-,4+,5-,6+,7+,8-,9+,10- |
| InChIKey          | HFTMYDMVCZRBCQ-YJEJVTBQSA-N   |
| Canonical SMILES  | C([C@@H]1--INVALID-LINK--(--INVALID-LINK--CO)O)O)O)O)O)O">C@HO)O  |

## Physicochemical Properties

The fundamental physicochemical properties of **Petalosa** have been computationally predicted and are summarized below.

Table 2: Predicted Physicochemical Properties of **Petalosa**

| Property                       | Value              |
|--------------------------------|--------------------|
| Molecular Weight               | 298.24 g/mol       |
| XLogP3                         | -4.5               |
| Hydrogen Bond Donors           | 10                 |
| Hydrogen Bond Acceptors        | 10                 |
| Rotatable Bond Count           | 4                  |
| Topological Polar Surface Area | 180 Å <sup>2</sup> |
| Heavy Atom Count               | 20                 |

## Biological Activity and Quantitative Data

**Petalosa** has been identified as a promising hypoglycemic agent. In vivo studies have demonstrated its ability to lower blood glucose levels in a diabetic animal model.

Table 3: Hypoglycemic Activity of **Petalosa**

| Parameter    | Value                                 |
|--------------|---------------------------------------|
| Animal Model | Alloxan-induced diabetic mice         |
| Dosage       | 100 mg/kg                             |
| Activity     | Comparable to tolbutamide and insulin |

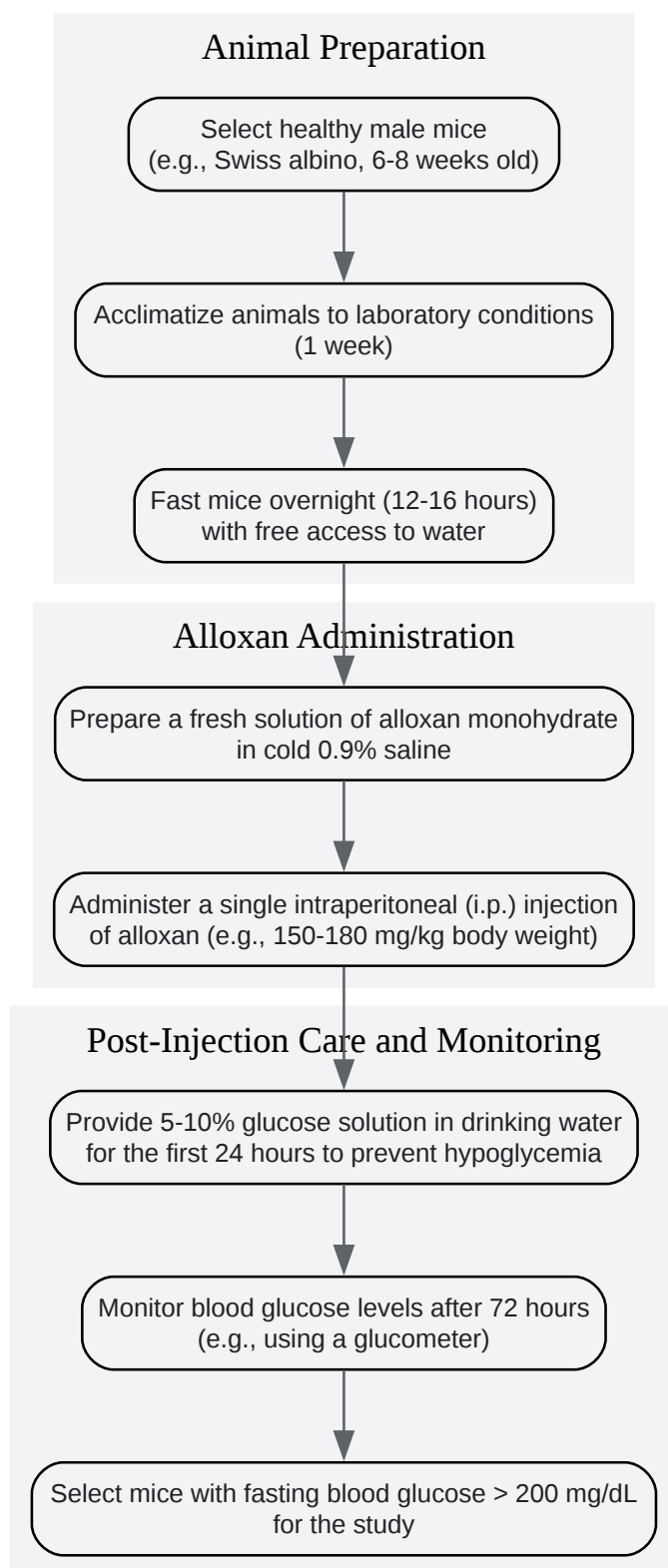
The proposed mechanisms for its hypoglycemic action include either an enhancement of insulin secretion from the pancreas or an increased utilization of glucose by peripheral tissues.

## Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Petalosa** are not fully available in the public domain. However, based on related studies and general laboratory practices, the following outlines the likely methodologies employed.

## General Protocol for Induction of Diabetes in Mice

A common method for inducing type 1 diabetes in laboratory mice is through the administration of alloxan, which selectively destroys insulin-producing pancreatic  $\beta$ -cells.

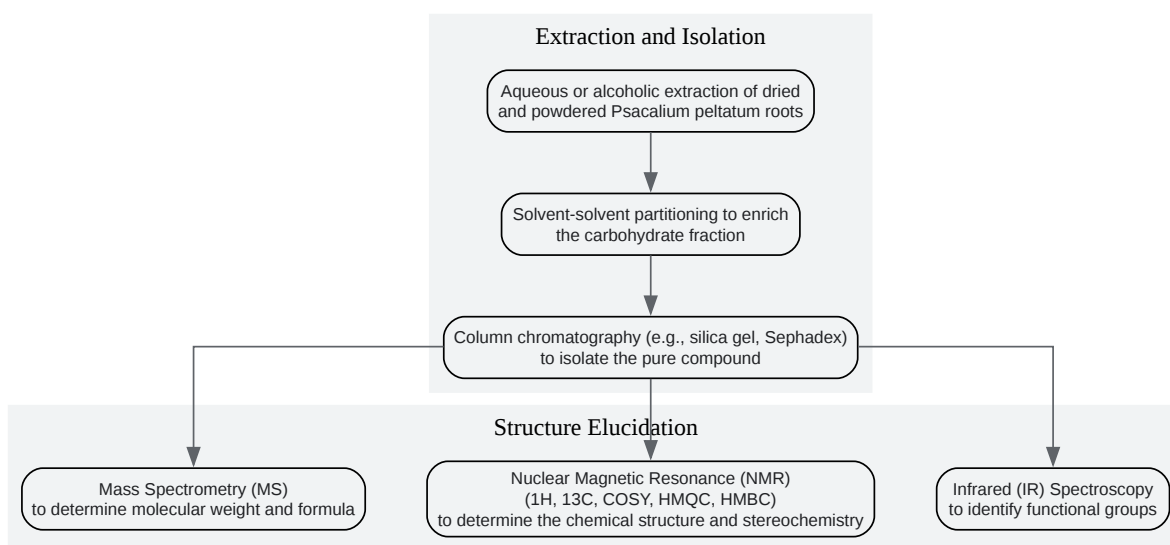


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*Workflow for inducing an alloxan-induced diabetic mouse model.*

## Isolation and Structure Elucidation

The isolation of **Petalosa** from *Psacalium peltatum* roots would typically involve extraction with a polar solvent, followed by chromatographic separation techniques. The structural elucidation is confirmed through spectral analysis.

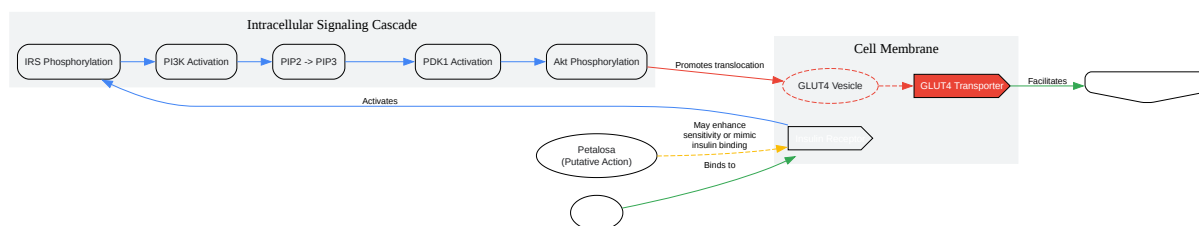


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*General workflow for the isolation and structure elucidation of **Petalosa**.*

## Putative Signaling Pathway

While the precise molecular targets and signaling pathways of **Petalosa** have not been experimentally elucidated, its proposed hypoglycemic mechanisms suggest an interaction with the insulin signaling pathway. The following diagram illustrates a generalized insulin signaling cascade leading to glucose uptake, which represents a putative pathway for **Petalosa**'s action.



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*Putative insulin signaling pathway potentially modulated by **Petalosa**.*

It is important to note that this diagram represents a general mechanism of insulin-stimulated glucose uptake and **Petalosa**'s precise point of interaction within this or other related pathways requires further investigation.

## Conclusion

**Petalosa** is a novel carbohydrate with significant potential as a hypoglycemic agent. Its well-defined chemical structure and demonstrated biological activity make it a compelling candidate for further research and development in the context of diabetes and metabolic disorders. Future studies should focus on elucidating its precise mechanism of action, conducting detailed dose-response and pharmacokinetic profiling, and establishing a definitive CAS Registry Number.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)